

L-Glutamic Acid Hydrochloride: A Comprehensive Physicochemical Profile for Scientific Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glutamic Acid Hydrochloride*

Cat. No.: *B125579*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of the core physicochemical properties of **L-Glutamic Acid Hydrochloride** (L-Glu-HCl), a compound of significant interest to researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details relevant experimental methodologies, and presents visual representations of associated biological pathways and logical processes.

Core Physicochemical Properties

L-Glutamic Acid Hydrochloride is the hydrochloride salt of the non-essential amino acid, L-glutamic acid. It presents as a white crystalline powder and is utilized in various scientific and pharmaceutical applications, including as a gastric acidifier.^[1] A comprehensive summary of its key physicochemical properties is presented below.

Table 1: General and Physical Properties of L-Glutamic Acid Hydrochloride

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₉ NO ₄ · HCl	[2]
Molecular Weight	183.59 g/mol	[1]
CAS Number	138-15-8	[2]
Appearance	White crystalline powder	[3]
Melting Point	214 °C (with decomposition)	[2]
Density	1.525 g/cm ³	[4]

Table 2: Chemical and Solubility Properties of L-Glutamic Acid Hydrochloride

Property	Value	Reference(s)
pKa (α-COOH)	2.10	[2]
pKa (ω-COOH)	4.07	[2]
pKa (α-NH ₂)	9.47	[2]
Isoelectric Point (pI)	3.08	[2]
Solubility in Water	50 mg/mL	[2]
Optical Rotation	+24.4° (c=6, H ₂ O, 22 °C)	[2]

Experimental Protocols

The determination of the physicochemical properties of L-**Glutamic Acid Hydrochloride** relies on established analytical techniques. Below are detailed methodologies for key experimental procedures.

Determination of Melting Point

The melting point of L-**Glutamic Acid Hydrochloride** is determined using the capillary method with a melting point apparatus, such as a Mel-Temp or similar device.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of L-**Glutamic Acid Hydrochloride** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a steady rate. For an unknown sample, a rapid initial heating can determine an approximate melting range.
 - For a precise measurement, a second sample is heated slowly, at a rate of 1-2 °C per minute, as the temperature approaches the approximate melting point.[\[5\]](#)
 - The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire sample becomes liquid is the completion of melting. This range is reported as the melting point. For L-**Glutamic Acid Hydrochloride**, decomposition is observed at its melting point.[\[2\]](#)

Determination of pKa Values

The acid dissociation constants (pKa) of L-**Glutamic Acid Hydrochloride** are determined by potentiometric acid-base titration.

- Apparatus: pH meter, burette, beaker, magnetic stirrer.
- Procedure:
 - A known concentration of L-**Glutamic Acid Hydrochloride** is dissolved in deionized water.
 - The solution is titrated with a standardized solution of a strong base, typically sodium hydroxide (NaOH), added in small increments from a burette.[\[6\]](#)
 - The pH of the solution is measured after each addition of the titrant.
 - A titration curve is generated by plotting the pH versus the volume of NaOH added.

- The pKa values correspond to the pH at the midpoints of the buffering regions on the titration curve. For a polyprotic acid like glutamic acid, multiple inflection points and buffering regions will be observed, corresponding to the ionization of the two carboxylic acid groups and the amino group.[7]

Determination of Optical Rotation

The specific optical rotation is measured using a polarimeter. This property confirms the chirality of the L-enantiomer.

- Apparatus: Polarimeter, volumetric flask, analytical balance.
- Procedure:
 - A solution of L-**Glutamic Acid Hydrochloride** is prepared by accurately weighing a sample and dissolving it in a precise volume of solvent (e.g., water) in a volumetric flask. [2]
 - The polarimeter cell is filled with the solution.
 - The observed optical rotation is measured at a specific wavelength of light (typically the sodium D-line at 589 nm) and a controlled temperature.[8]
 - The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l * c)$, where α is the observed rotation, l is the path length of the cell in decimeters, and c is the concentration of the solution in g/mL.[9]

Determination of Solubility

The solubility of L-**Glutamic Acid Hydrochloride** can be determined using the gravimetric method.

- Apparatus: Jacketed glass vessel with a magnetic stirrer, temperature-controlled water bath, analytical balance.
- Procedure:

- An excess amount of L-**Glutamic Acid Hydrochloride** is added to a known mass of the solvent (e.g., water) in the jacketed glass vessel.
- The mixture is stirred at a constant temperature for a sufficient time to reach equilibrium.
- Stirring is stopped, and the undissolved solid is allowed to settle.
- A known mass of the supernatant is carefully withdrawn.
- The solvent is evaporated from the sample.
- The mass of the remaining solid L-**Glutamic Acid Hydrochloride** is measured.
- The solubility is then calculated based on the mass of the dissolved solid and the mass of the solvent in the supernatant sample.[\[10\]](#)

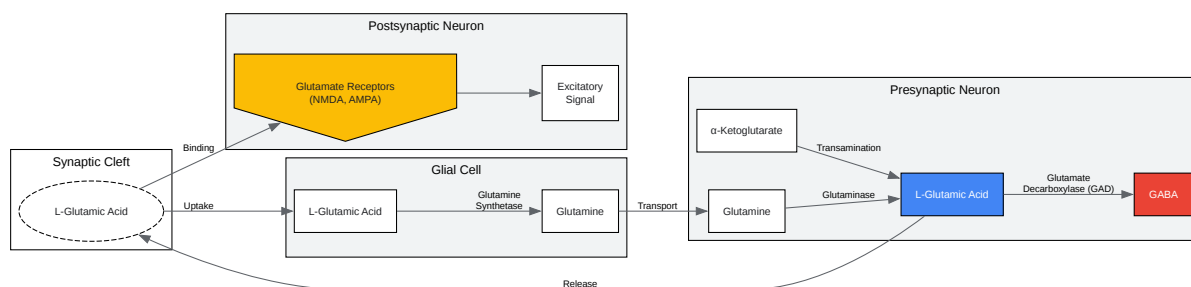
Determination of Crystal Structure

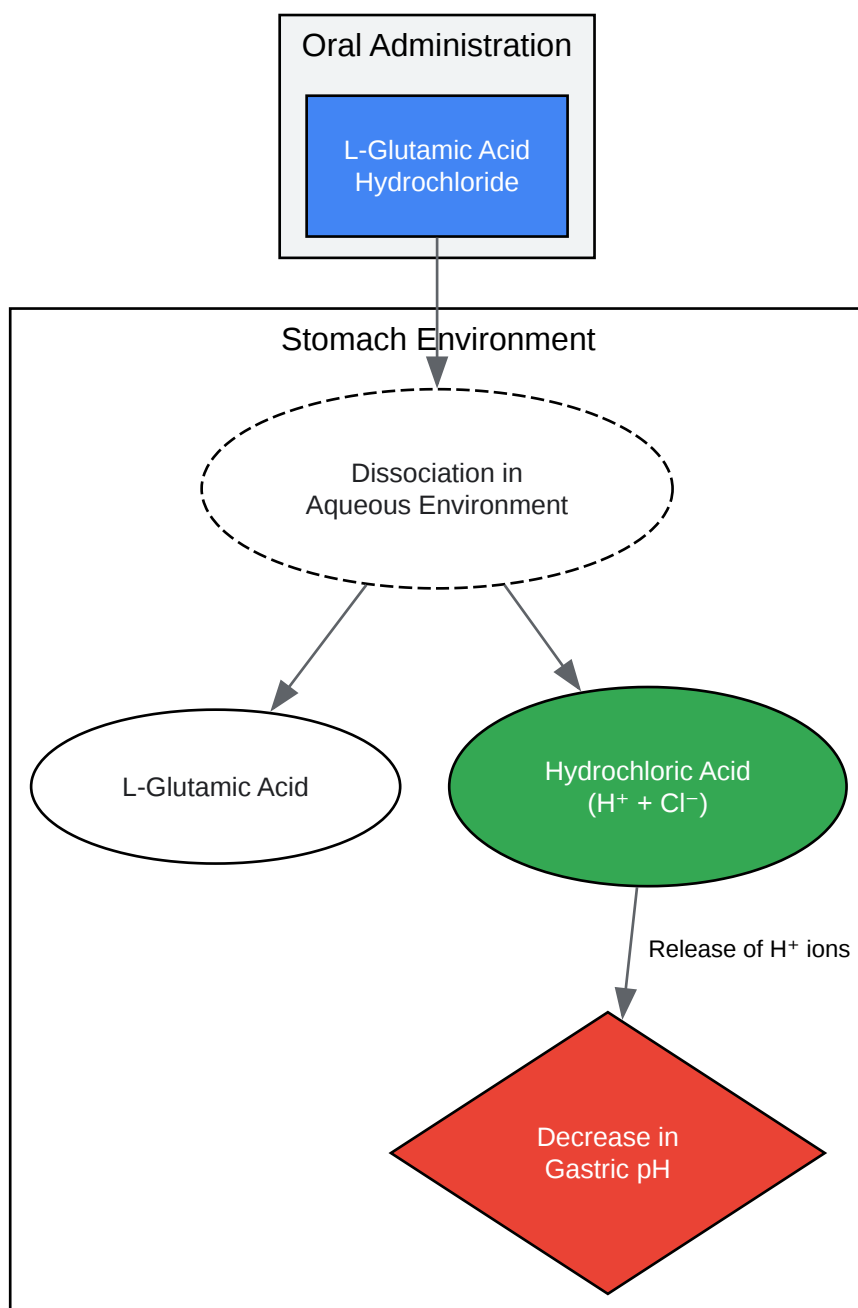
The crystal structure of L-**Glutamic Acid Hydrochloride** is determined by X-ray diffraction (XRD).

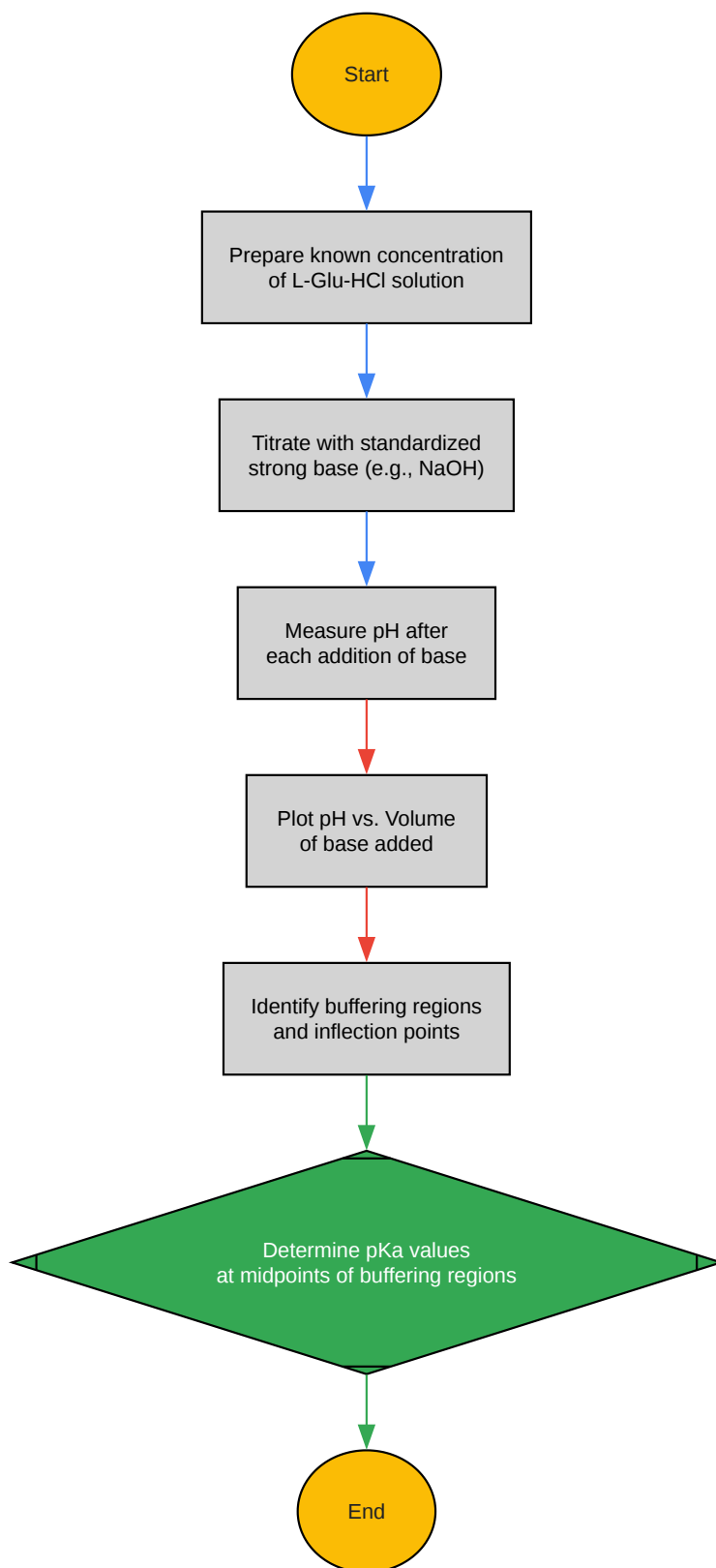
- Apparatus: X-ray diffractometer.
- Procedure:
 - A suitable single crystal of L-**Glutamic Acid Hydrochloride** is grown, often by slow evaporation of a saturated solution.
 - The crystal is mounted on the diffractometer.
 - The crystal is irradiated with a beam of X-rays.
 - The diffraction pattern of the X-rays scattered by the crystal is recorded by a detector.
 - The crystal is rotated, and diffraction patterns are collected from multiple angles.
 - The resulting data is used to calculate the electron density map of the crystal, from which the positions of the atoms and the overall crystal structure can be determined.[\[11\]](#)[\[12\]](#)

Visualizations of Pathways and Mechanisms

To further elucidate the role and behavior of L-**Glutamic Acid Hydrochloride**, the following diagrams, generated using Graphviz, illustrate key biological and chemical processes.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glutamic Acid Hydrochloride | C₅H₁₀ClNO₄ | CID 2723891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Glutamic Acid Hydrochloride: What is it and where is it used? [drugs.com]
- 4. s4science.at [s4science.at]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. scribd.com [scribd.com]
- 7. scribd.com [scribd.com]
- 8. rudolphresearch.com [rudolphresearch.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. benchchem.com [benchchem.com]
- 11. researchgate.net [researchgate.net]
- 12. phys.libretexts.org [phys.libretexts.org]
- To cite this document: BenchChem. [L-Glutamic Acid Hydrochloride: A Comprehensive Physicochemical Profile for Scientific Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125579#what-are-the-physicochemical-properties-of-l-glutamic-acid-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com